

Application Notes and Protocols: 2,2,3,5-Tetramethylhexanal as a Chemical Intermediate

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Compound of Interest

Compound Name: 2,2,3,5-Tetramethylhexanal

Cat. No.: B15263473

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Disclaimer: Direct experimental data and established protocols for **2,2,3,5-tetramethylhexanal** are not readily available in the current scientific literature. The following application notes and protocols are based on established chemical principles and analogous reactions for structurally similar, sterically hindered aldehydes. These are intended to be hypothetical and for informational purposes for researchers, scientists, and drug development professionals. All proposed experiments should be conducted with appropriate safety precautions and after a thorough literature review of related compounds.

Introduction

2,2,3,5-Tetramethylhexanal is a highly substituted aliphatic aldehyde. Its significant steric hindrance, owing to the quaternary carbon at the α -position and multiple methyl substitutions, is expected to impart unique reactivity and selectivity in chemical transformations. Such bulky aldehydes are valuable intermediates in organic synthesis, potentially finding applications in the fragrance industry and as building blocks for complex molecules in drug discovery. The steric bulk can influence reaction kinetics, equilibria, and stereochemical outcomes, making it a target for specialized synthetic applications.

Physicochemical Properties (Predicted)

A summary of predicted physicochemical properties for **2,2,3,5-tetramethylhexanal** is presented below. These values are estimations and should be confirmed by experimental analysis.

Property	Predicted Value
Molecular Formula	C10H20O
Molecular Weight	156.27 g/mol
Boiling Point	Approx. 180-190 °C
Density	Approx. 0.85 g/cm ³
Appearance	Colorless liquid
Solubility	Soluble in organic solvents, insoluble in water

Proposed Synthesis Protocol: Oxidation of 2,2,3,5-Tetramethylhexan-1-ol

The most direct route to **2,2,3,5-tetramethylhexanal** is the oxidation of the corresponding primary alcohol, 2,2,3,5-tetramethylhexan-1-ol. Due to the neopentyl-like nature of the alcohol, which can be prone to rearrangement under harsh acidic conditions, a mild oxidation method is recommended. Pyridinium chlorochromate (PCC) or a Swern oxidation are suitable choices to minimize over-oxidation to the carboxylic acid.^{[1][2]}

Experimental Protocol: PCC Oxidation

- **Reagent Preparation:** In a fume hood, to a round-bottom flask equipped with a magnetic stirrer, add dichloromethane (DCM, 10 volumes relative to the alcohol). Cool the flask in an ice bath.
- **Addition of PCC:** Slowly add pyridinium chlorochromate (PCC, 1.5 equivalents) to the cooled DCM with vigorous stirring.
- **Substrate Addition:** Dissolve 2,2,3,5-tetramethylhexan-1-ol (1.0 equivalent) in a minimal amount of DCM and add it dropwise to the PCC suspension.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TCC) or Gas Chromatography-Mass Spectrometry (GC-MS).

- **Work-up:** Upon completion, dilute the reaction mixture with diethyl ether and filter through a pad of silica gel or Celite to remove the chromium salts.
- **Purification:** Concentrate the filtrate under reduced pressure. The crude aldehyde can be purified by fractional distillation or column chromatography on silica gel.

Hypothetical Quantitative Data:

Parameter	Expected Value
Reaction Time	2-4 hours
Yield	75-85%
Purity (after purification)	>98%

Applications as a Chemical Intermediate

The steric bulk of **2,2,3,5-tetramethylhexanal** makes it a unique building block for various chemical transformations.

Synthesis of Sterically Hindered Carboxylic Acids

Aldehydes are readily oxidized to carboxylic acids. For sterically hindered aldehydes, the Pinnick oxidation is a highly effective method that uses sodium chlorite under mild acidic conditions and is tolerant of a wide range of functional groups.^{[3][4][5][6][7]} The resulting 2,2,3,5-tetramethylhexanoic acid could be a precursor for bulky esters or amides with potential applications as pharmaceutical intermediates or specialized polymers.

Experimental Protocol: Pinnick Oxidation

- **Reaction Setup:** In a round-bottom flask, dissolve **2,2,3,5-tetramethylhexanal** (1.0 equivalent) in a mixture of tert-butanol and water.
- **Addition of Reagents:** Add 2-methyl-2-butene (a chlorine scavenger, 2.0 equivalents) followed by a solution of sodium chlorite (1.5 equivalents) and sodium dihydrogen phosphate (1.5 equivalents) in water.

- Reaction: Stir the mixture at room temperature for 4-6 hours.
- Work-up and Purification: Quench the reaction with sodium sulfite solution. Acidify the mixture with HCl and extract with an organic solvent. The organic layer is then washed, dried, and concentrated to yield the carboxylic acid.

Precursor for Novel Fragrance Compounds

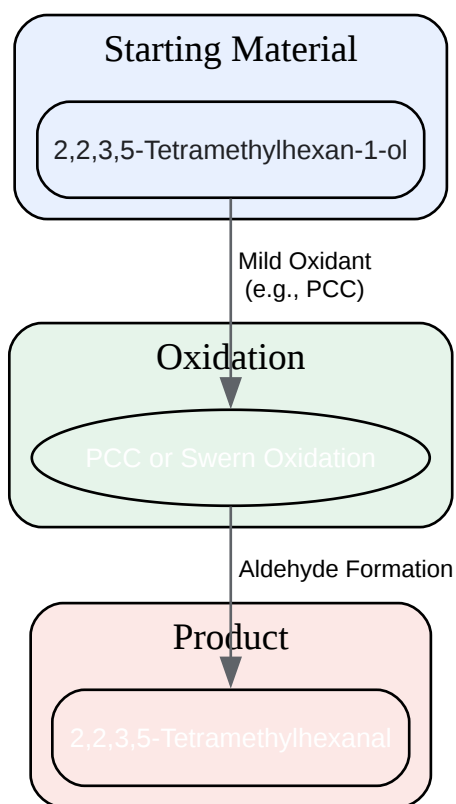
Bulky aldehydes are known to be used in the synthesis of fragrance components.^{[8][9][10][11]}

2,2,3,5-Tetramethylhexanal could serve as a precursor to various derivatives, such as the corresponding alcohol (2,2,3,5-tetramethylhexanol) via reduction, or acetals with fragrant alcohols, which may possess unique woody or ambergris scent profiles.

Intermediate in Drug Development

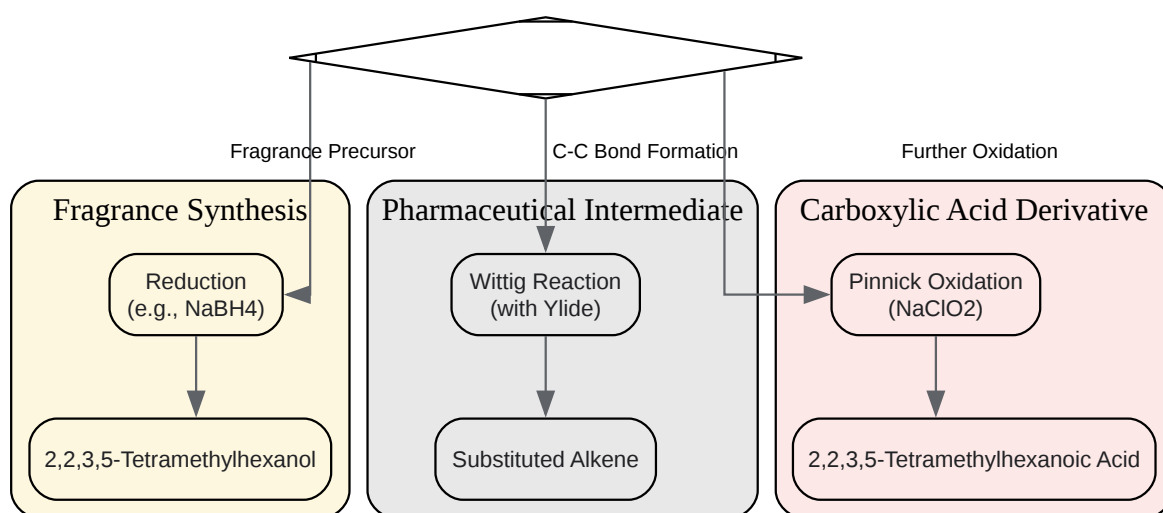
The introduction of sterically demanding groups can significantly influence the pharmacological properties of a drug molecule. Aldehydes are versatile functional groups in pharmaceutical synthesis.^[12] **2,2,3,5-Tetramethylhexanal** could be used in reactions such as the Wittig reaction to form complex alkenes or in reductive amination to introduce a bulky alkyl group onto a nitrogen-containing scaffold.

Visualizations



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Caption: Proposed synthetic workflow for **2,2,3,5-Tetramethylhexanal**.



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Caption: Potential applications of **2,2,3,5-Tetramethylhexanal**.

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